

Application of 4-cyano-N,N-dimethylbenzamide Derivatives in Agrochemical Synthesis

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Compound of Interest

Compound Name: 4-cyano-N,N-dimethylbenzamide

Cat. No.: B1285705

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Introduction

While direct applications of **4-cyano-N,N-dimethylbenzamide** in the synthesis of commercial agrochemicals are not extensively documented in publicly available literature, the closely related structural motif of cyanobenzamide is a critical component in a significant class of modern insecticides. Specifically, substituted 2-amino-5-cyanobenzamides are key intermediates in the manufacture of anthranilic diamide insecticides, such as Cyantranilprole. These insecticides are renowned for their high efficacy against a broad spectrum of pests and their novel mode of action, targeting insect ryanodine receptors.

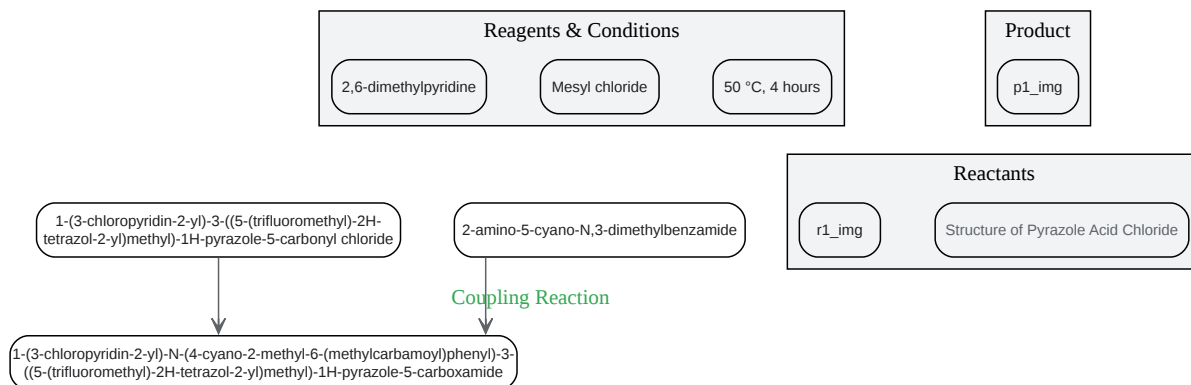
This document will focus on a representative example from this class, detailing the synthesis of a Cyantranilprole analogue from the key intermediate, 2-amino-5-cyano-N,3-dimethylbenzamide. This serves to illustrate the synthetic utility of the cyanobenzamide scaffold in the agrochemical industry.

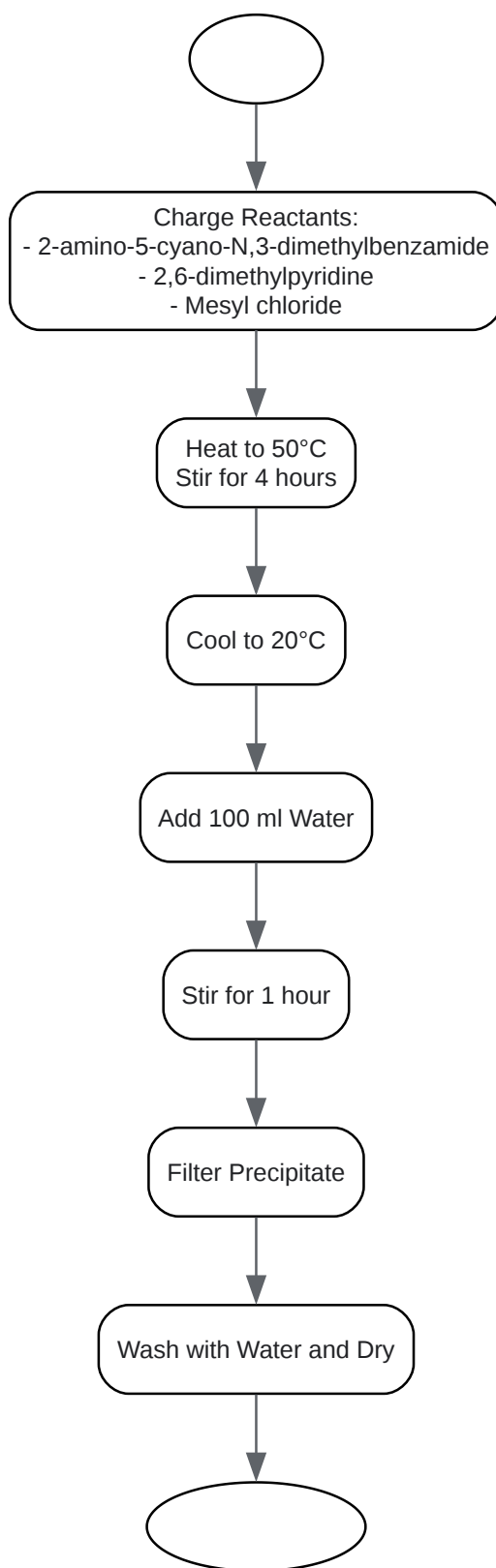
Representative Application: Synthesis of a Diamide Insecticide

A pivotal step in the synthesis of many diamide insecticides is the amide bond formation between a substituted pyrazole carboxylic acid and an aniline derivative, in this case, 2-amino-5-cyano-N,3-dimethylbenzamide. The resulting N-phenyl-pyrazolecarboxamide constitutes the core structure of the active ingredient.

Reaction Scheme: Synthesis of a Cyantraniliprole Analogue

The following reaction scheme illustrates the coupling of 2-amino-5-cyano-N,3-dimethylbenzamide with a pyrazole acid chloride to form a diamide insecticide.





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